

(R)-CE3F4: A Comparative Guide to a Selective Epac1 Inhibitor

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Compound of Interest

Compound Name: (R)-CE3F4

Cat. No.: B2854322

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This guide provides a comprehensive comparison of the Epac1 inhibitor **(R)-CE3F4** with alternative compounds, supported by experimental data. The information is intended to aid researchers in selecting the appropriate tools for studying the role of Exchange protein directly activated by cAMP (Epac) signaling in various physiological and pathological processes.

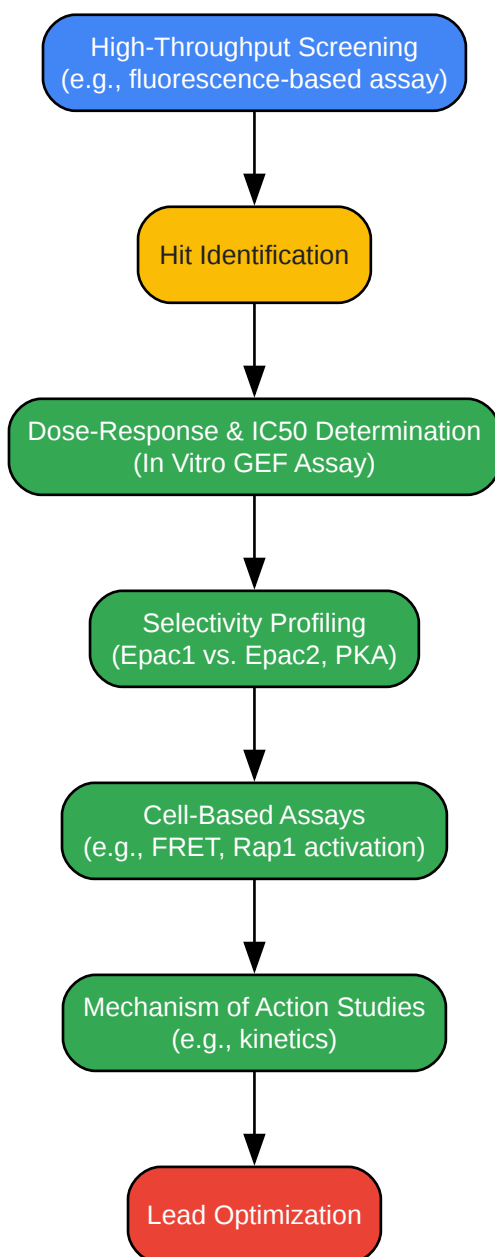
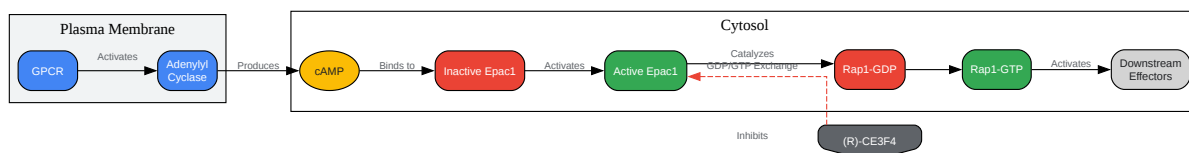
Performance Comparison of Epac Inhibitors

(R)-CE3F4 is a potent and selective uncompetitive inhibitor of Epac1. Its performance, along with that of other commonly used Epac inhibitors, is summarized below. The data highlights the varying potencies and selectivities of these compounds for the two main Epac isoforms, Epac1 and Epac2.

Compound	Target(s)	IC50 (Epac1)	IC50 (Epac2)	Selectivity	Mechanism of Action
(R)-CE3F4	Epac1	~5.8 μ M[1]	~66 μ M[1]	~11-fold for Epac1	Uncompetitive[2]
(S)-CE3F4	Epac1	~56 μ M[1]	-	Less potent than (R)-CE3F4	Uncompetitive
Racemic CE3F4	Epac1 > Epac2	10.7 μ M[1]	66 μ M[1]	~6-fold for Epac1	Uncompetitive
AM-001	Epac1	-	No effect	Selective for Epac1	Non-competitive[3]
ESI-09	Epac1 & Epac2	3.2 μ M	1.4 μ M	Pan-Epac inhibitor	Competitive[2]
ESI-05	Epac2	No effect	0.4 μ M[4][5]	Selective for Epac2	-
HJC0350	Epac2	No effect	0.3 μ M[6][7]	Selective for Epac2	-

Epac1 Signaling Pathway and Inhibition

The following diagram illustrates a simplified Epac1 signaling cascade and the points of intervention for inhibitors like **(R)-CE3F4**. Activation of G-protein coupled receptors (GPCRs) leads to the production of cyclic AMP (cAMP), which in turn activates Epac1. Activated Epac1 promotes the exchange of GDP for GTP on the small G-protein Rap1, initiating downstream signaling events.



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